

Application Notes and Protocols for Solid-Phase Extraction of Carfentrazone-ethyl-d5

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Compound of Interest

Compound Name: Carfentrazon-ethyl-d5

CAS No.: 2140327-60-0

Cat. No.: B15559564

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Introduction

Carfentrazone-ethyl is a widely used herbicide for the control of broadleaf weeds. For accurate quantification of Carfentrazone-ethyl in complex matrices such as soil, water, and agricultural products, a robust analytical method is essential. The use of a deuterated internal standard, Carfentrazone-ethyl-d5, is a common practice in mass spectrometry-based methods to correct for matrix effects and variations in sample preparation and instrument response. Solid-phase extraction (SPE) is a critical step in the sample preparation workflow, enabling the concentration and purification of the analyte and its internal standard from the sample matrix prior to analysis.

This document provides detailed application notes and a protocol for the solid-phase extraction of Carfentrazone-ethyl-d5 from soil samples. The methodology is based on established analytical procedures and is intended for use by researchers, scientists, and professionals in drug development and environmental analysis.

Data Presentation

The following table summarizes the quantitative data related to the SPE method for Carfentrazone-ethyl, which is directly applicable to Carfentrazone-ethyl-d5.

Matrix	Fortification Level	Recovery (%)	Relative Standard Deviation (RSDr) (%)	Limit of Detection (LOD)	Limit of Quantitation (LOQ)
Soil	0.1 mg/kg	88.4 - 106.7	4.2 - 9.8	0.015 mg/kg	0.05 mg/kg
	0.5 mg/kg	88.4 - 106.7			
	1 mg/kg	88.4 - 106.7			
Water	0.005 mg/kg	85.8 - 99.5	4.4 - 9.6	0.001 mg/kg	0.0025 mg/kg
	0.025 mg/kg	85.8 - 99.5			
	0.05 mg/kg	85.8 - 99.5			
Wheat	0.2 mg/kg	86.3 - 91.3	< 5.0	0.015 mg/kg	0.05 mg/kg
	0.5 mg/kg	86.3 - 91.3			
	1 mg/kg	86.3 - 91.3			

Data adapted from a study on the enantioselective separation of Carfentrazone-ethyl.[1]

Experimental Protocols

This protocol details the solid-phase extraction of Carfentrazone-ethyl-d5 from soil samples. The procedure for Carfentrazone-ethyl-d5 is identical to that of the non-deuterated Carfentrazone-ethyl.

Materials and Reagents

- Carfentrazone-ethyl-d5 analytical standard
- Hexane (HPLC grade)
- Ethyl acetate (HPLC grade)

- Methanol (HPLC grade)
- Deionized water
- Sodium sulfate, anhydrous
- Solid-Phase Extraction (SPE) Cartridges: Silica gel, 1 g / 6 mL (e.g., Varian SI or Agilent Bond Elut SI)[2]
- Centrifuge tubes
- Nitrogen evaporator
- Vortex mixer
- Analytical balance

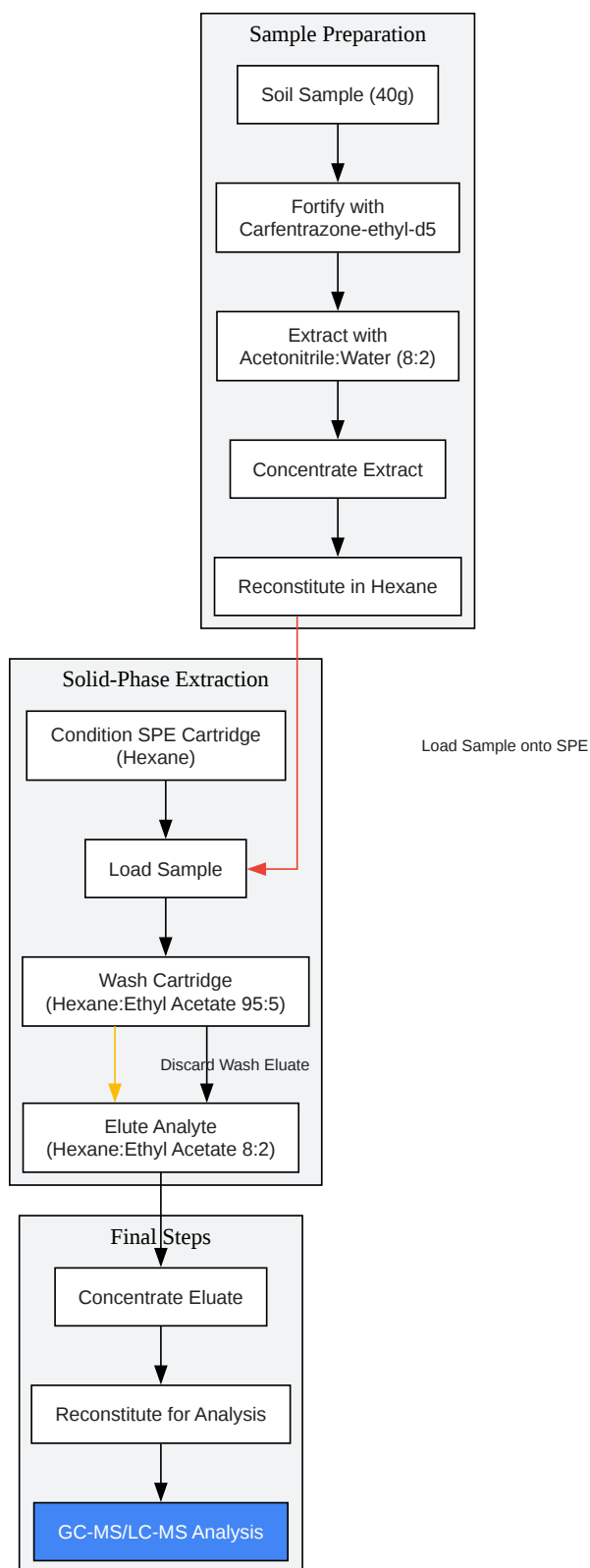
Sample Preparation and Extraction

- Soil Sample Preparation: Weigh 40 g of the soil sample into a centrifuge tube.[2]
- Fortification: Fortify the sample with an appropriate amount of Carfentrazone-ethyl-d5 standard solution.
- Extraction: Add 80 mL of a mixture of acetonitrile and water (8:2, v/v) to the soil sample.[3]
- Shaking: Cap the tube and shake vigorously for 1 hour.
- Centrifugation: Centrifuge the sample at 4000 rpm for 5 minutes.
- Collection: Decant the supernatant into a clean collection tube.
- Drying: Pass the extract through anhydrous sodium sulfate to remove any residual water.[2]
- Concentration: Concentrate the extract to approximately 1-2 mL using a nitrogen evaporator at 60-70°C.[2]
- Reconstitution: Dilute the concentrated extract with 10 mL of hexane.[2]

Solid-Phase Extraction (SPE) Procedure

- **Cartridge Conditioning:** Precondition the silica gel SPE cartridge by passing 5 mL of hexane through it. Do not allow the cartridge to go dry.[\[2\]](#)
- **Sample Loading:** Load the reconstituted sample extract onto the conditioned SPE cartridge at a slow, dropwise rate.
- **Cartridge Washing:** Wash the cartridge with 10 mL of a hexane and ethyl acetate mixture (95:5, v/v) to remove interfering substances. Discard the eluate.[\[2\]](#)
- **Elution:** Elute the analyte of interest, Carfentrazone-ethyl-d5, with 10 mL of a hexane and ethyl acetate mixture (8:2, v/v). Collect the eluate in a clean tube.[\[2\]](#)
- **Final Concentration:** Concentrate the eluate to a final volume of 0.5 mL under a gentle stream of nitrogen.[\[2\]](#)
- **Reconstitution for Analysis:** Reconstitute the final residue in a suitable solvent for the analytical instrument (e.g., ethyl acetate for GC-MS analysis).[\[2\]](#)

Mandatory Visualization



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Caption: Workflow for Solid-Phase Extraction of Carfentrazone-ethyl-d5.

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References

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- 3. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
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